

2-(Benzylamino)acetonitrile CAS number and properties

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Compound of Interest

Compound Name: 2-(Benzylamino)acetonitrile

Cat. No.: B1295912

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An In-depth Technical Guide to 2-(Benzylamino)acetonitrile

This technical guide provides a comprehensive overview of 2-(Benzylamino)acetonitrile, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document covers its chemical and physical properties, safety and handling information, detailed synthesis protocols, and available analytical methodologies.

Chemical and Physical Properties

2-(Benzylamino)acetonitrile, with the CAS number 3010-05-7, is a chemical compound with the molecular formula $C_9H_{10}N_2$.^{[1][2]} It is also known by synonyms such as N-Benzyl-N-cyanomethyl amine and Benzylaminoacetonitrile.^[2] The compound's appearance can vary from a white to off-white solid to a yellow or brown liquid or semi-solid.^{[3][4][5]}

Table 1: Physical and Chemical Properties of 2-(Benzylamino)acetonitrile

Property	Value	Source(s)
CAS Number	3010-05-7	[1][2][4][5][6][7]
Molecular Formula	C ₉ H ₁₀ N ₂	[1][2][3][5][6]
Molecular Weight	146.19 g/mol	[1][2][3][4][5]
Appearance	White to off-white solid; Yellow to brown liquid to semi-solid	[3][4][5]
Melting Point	59 - 63 °C	[3]
Boiling Point	Approximately 304 - 306 °C	[3]
Density	Approximately 1.04 g/cm ³	[3]
Flash Point	136 °C	[3]
Solubility in Water	Slightly soluble	[3]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[3]

Safety and Handling

2-(Benzylamino)acetonitrile is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled, and it causes severe skin burns and eye damage.[2] It may also cause respiratory irritation.[2]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H302	Harmful if swallowed
H312	Harmful in contact with skin	
H314	Causes severe skin burns and eye damage	
H332	Harmful if inhaled	
H335	May cause respiratory irritation	
Precautionary	P260	Do not breathe dust/fume/gas/mist/vapors/spray
P280	Wear protective gloves/protective clothing/eye protection/face protection	
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting	
P302+P352	IF ON SKIN: Wash with plenty of soap and water	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	
P310	Immediately call a POISON CENTER or doctor/physician	

Storage: Store in a cool, dry, well-ventilated area away from heat and open flames.[3] Keep the container tightly sealed in a dark place under an inert atmosphere, ideally in a freezer at -20°C. [4][6]

Experimental Protocols: Synthesis

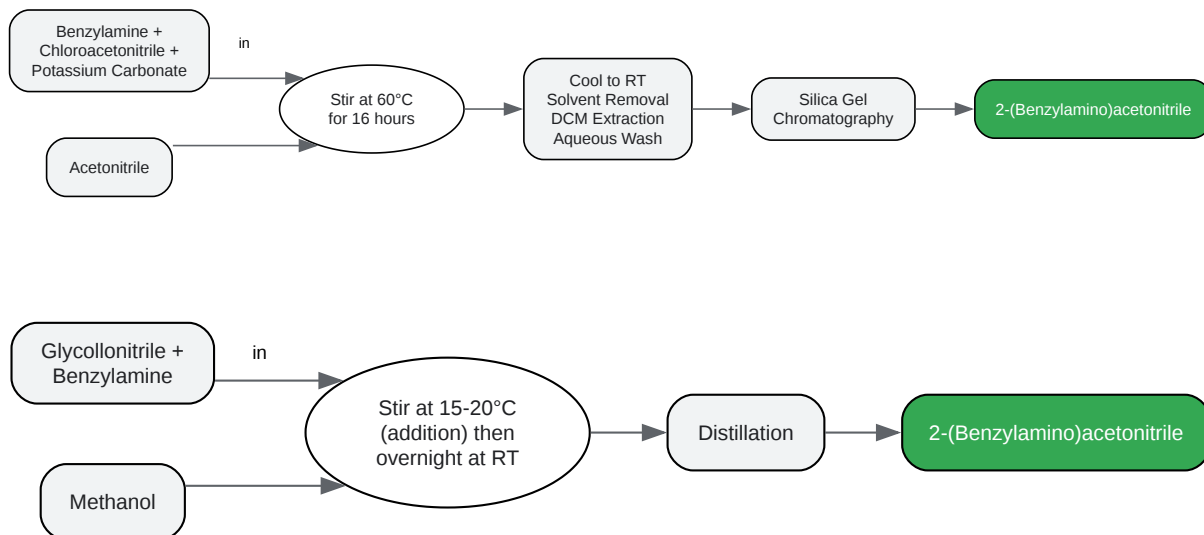
Two primary methods for the synthesis of **2-(Benzylamino)acetonitrile** are described in the literature.

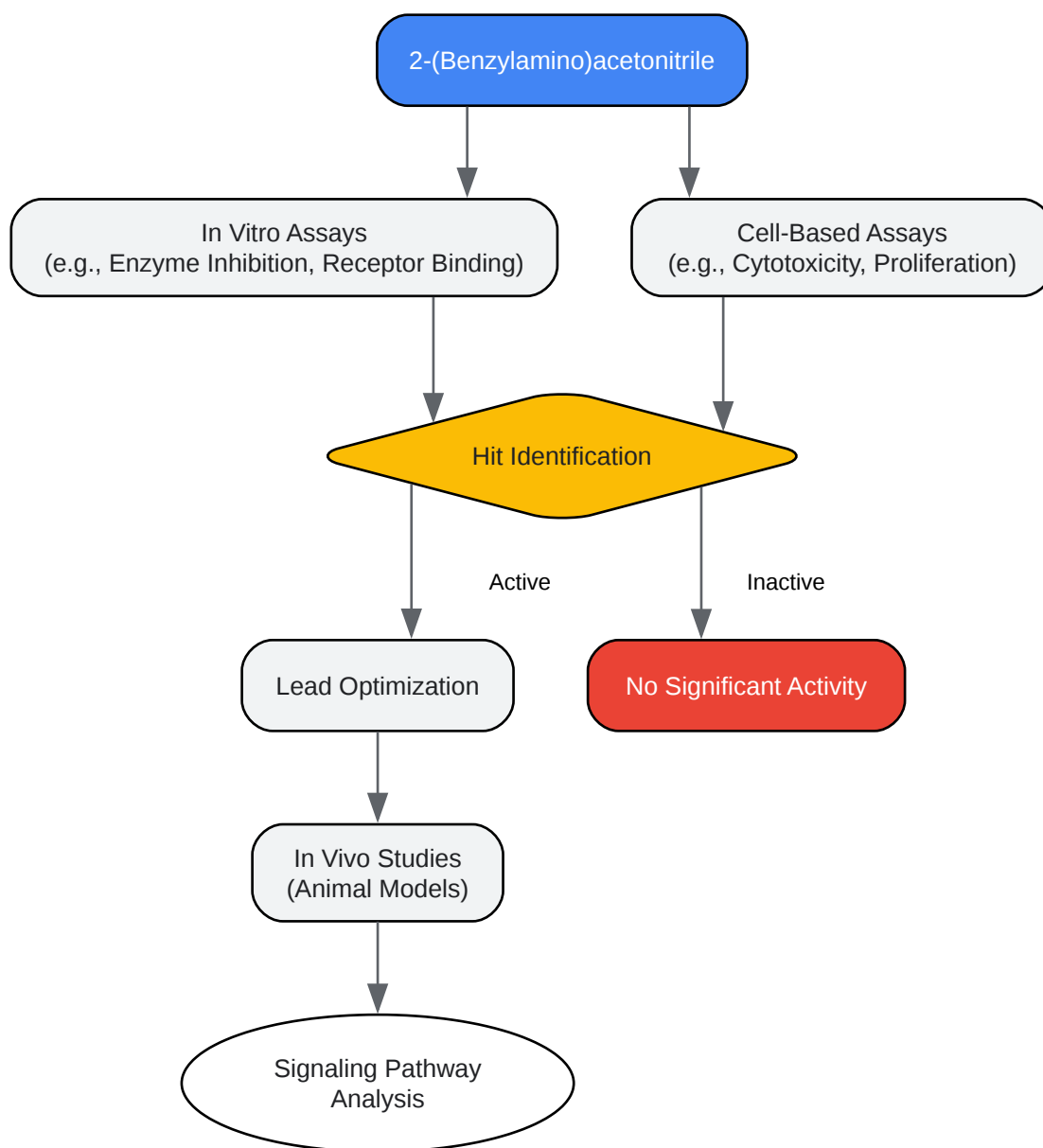
Synthesis from Benzylamine and Chloroacetonitrile

This method involves the reaction of benzylamine with chloroacetonitrile in the presence of a base.

Experimental Protocol:

- Suspend benzylamine (1.0 mL, 9.2 mmol) and potassium carbonate (3.0 g, 22.0 mmol) in acetonitrile (25.4 mL).
- Add chloroacetonitrile (0.90 mL, 14.0 mmol) dropwise to the suspension.
- Stir the reaction mixture at 60 °C for 16 hours.
- After completion, allow the mixture to cool to room temperature.
- Remove the excess solvent under reduced pressure.
- Dilute the residue with dichloromethane and wash sequentially with a saturated sodium bicarbonate solution and brine.
- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield **2-(benzylamino)acetonitrile**.





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- To cite this document: BenchChem. [2-(Benzylamino)acetonitrile CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295912#2-benzylamino-acetonitrile-cas-number-and-properties]

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